

Application Note: Quantitative Analysis of Tetrahydrobiopterin (BH4) and Related Metabolites by Mass Spectrometry

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Compound of Interest

Compound Name: SYB4

Cat. No.: B12364015

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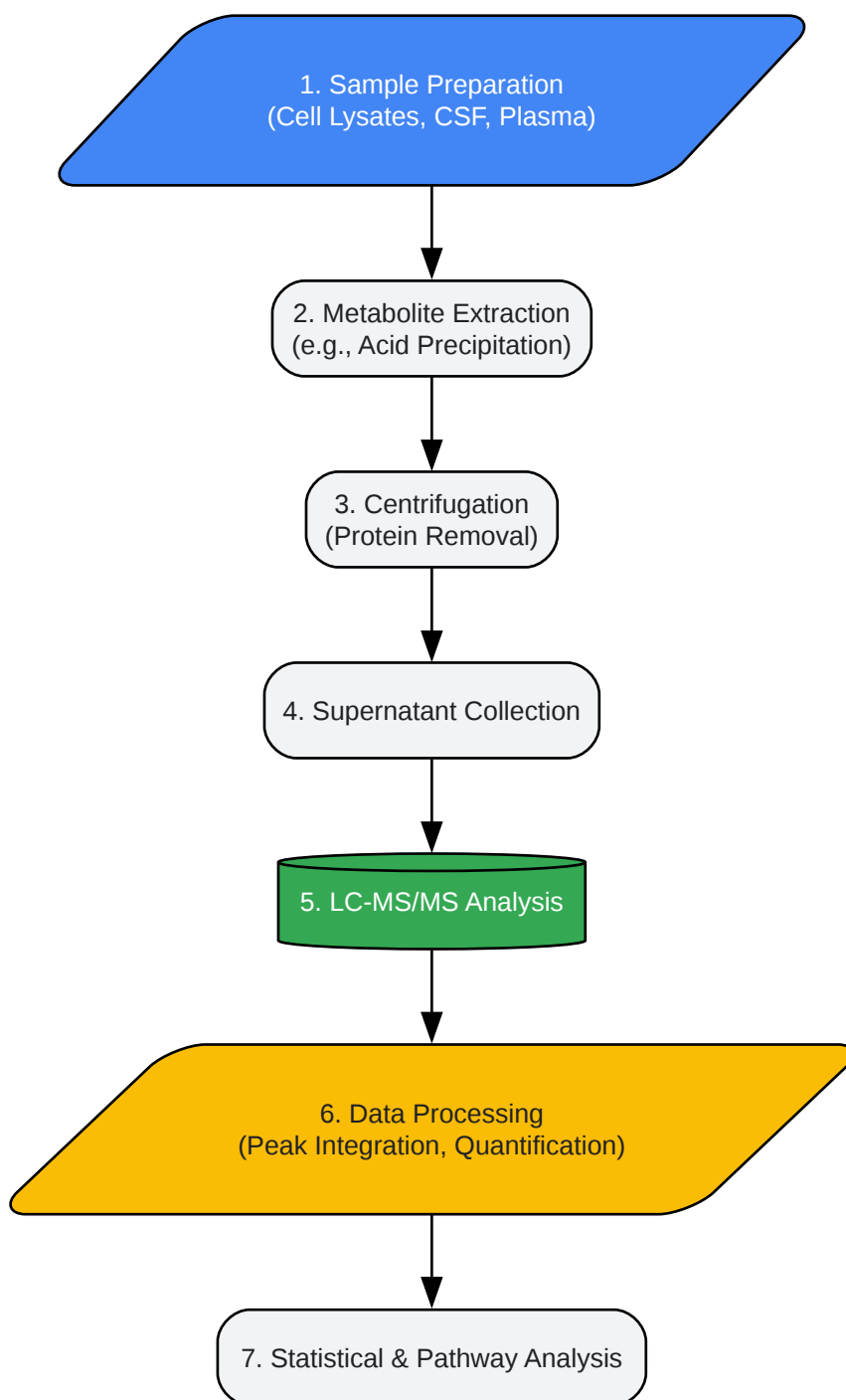
Audience: Researchers, scientists, and drug development professionals.

Introduction

Tetrahydrobiopterin (BH4) is a critical endogenous enzyme cofactor essential for a variety of physiological processes.^{[1][2]} It plays a pivotal role in the synthesis of monoamine neurotransmitters such as serotonin and dopamine, the metabolism of phenylalanine, and the production of nitric oxide.^{[1][2][3]} The biosynthesis of BH4 is a complex process involving de novo, recycling, and salvage pathways.^{[1][2]} Alterations in BH4 metabolism have been implicated in a range of pathological conditions, including neurodegenerative diseases and metabolic disorders, making the quantitative analysis of BH4 and its metabolites a key area of research.^{[2][4]} This application note provides a detailed protocol for the sensitive and accurate quantification of BH4 and its related metabolites using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Signaling Pathway

The biosynthesis of Tetrahydrobiopterin (BH4) is a highly regulated process that is crucial for numerous biological functions. It begins with guanosine triphosphate (GTP) and proceeds through a series of enzymatic steps.



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References

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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Tetrahydrobiopterin (BH4) and Related Metabolites by Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364015#mass-spectrometry-analysis-of-syb4-metabolites]

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